

Standard operating procedure for handling 8-Methoxyadenosine

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Compound of Interest

Compound Name: 8-Methoxyadenosine

CAS No.: 3969-27-5

Cat. No.: B15600128

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Standard Operating Procedure for 8-Methoxyadenosine

For Researchers, Scientists, and Drug Development Professionals

Application Notes and Protocols

Disclaimer: **8-Methoxyadenosine** is a specialized research compound, and specific data regarding its handling, properties, and biological activity are limited. The following procedures and protocols are based on best practices for handling similar adenosine analogs, such as 8-Methyladenosine and other methylated adenosine compounds. Researchers should exercise caution and adapt these guidelines as necessary based on their own experimental observations and risk assessments.

Introduction

8-Methoxyadenosine is a modified purine nucleoside, an analog of adenosine. Modified nucleosides are crucial tools in biochemical and pharmaceutical research, often used to probe

the mechanisms of enzymes and receptors, and as potential therapeutic agents. Substitution at the 8-position of the adenine ring can significantly influence the conformation and biological activity of the nucleoside. This document provides a standard operating procedure for the safe handling and experimental use of **8-Methoxyadenosine**.

Physical and Chemical Properties

Quantitative data for **8-Methoxyadenosine** is not readily available. The following table summarizes known properties of the closely related compound, 8-Methyladenosine, and general solubility information for other methylated adenosine compounds.

Property	Value	Source
For 8-Methyladenosine		
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₄	--INVALID-LINK--[1]
Molecular Weight	281.27 g/mol	--INVALID-LINK--[1]
CAS Number	56973-12-7	--INVALID-LINK--[2]
Storage Temperature	2°C - 8°C	--INVALID-LINK--[3]
General Solubility for Methylated Adenosine Analogs		
2'-O-Methyladenosine in DMSO	~20 mg/mL	--INVALID-LINK--[4]
2'-O-Methyladenosine in Dimethyl Formamide	~5 mg/mL	--INVALID-LINK--[4]
N6-Methyladenosine in DMSO	up to 100 mM	--INVALID-LINK--
N6-Methyladenosine in Water	up to 25 mM	--INVALID-LINK--

Safety and Handling

3.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or goggles.

- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.

3.2. Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

3.3. Storage

- Store in a tightly sealed container in a cool, dry place.
- Based on data for similar compounds, storage at 2°C - 8°C is recommended.[3]

3.4. First Aid Measures

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

3.5. Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.

Experimental Protocols

The following are example protocols based on the use of the related compound 8-Methyladenosine. These should be adapted and optimized for **8-Methoxyadenosine**.

4.1. Preparation of Stock Solutions

- Accurately weigh the desired amount of **8-Methoxyadenosine** powder.
- To prepare a stock solution, dissolve the compound in an appropriate solvent such as DMSO or water. Sonication may be required to aid dissolution.
- Store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

4.2. Assessment of Nuclease Stability

This protocol assesses the stability of **8-methoxyadenosine**-containing oligonucleotides against degradation by nucleases.

Materials:

- **8-methoxyadenosine**-containing oligonucleotide
- Control oligonucleotide (unmodified)
- Nuclease (e.g., snake venom phosphodiesterase)
- Digestion Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 10 mM MgCl₂)
- Stop Solution (e.g., 0.5 M EDTA)
- HPLC or Gel Electrophoresis system

Procedure:

- Prepare reaction mixtures containing the oligonucleotide, nuclease, and digestion buffer.
- Incubate the reactions at the optimal temperature for the nuclease (e.g., 37°C).
- At various time points, take aliquots of the reaction and add Stop Solution to inactivate the nuclease.

- Analyze the samples by HPLC or gel electrophoresis to determine the extent of oligonucleotide degradation over time.

4.3. In Vitro Translation Inhibition Assay

This assay determines the ability of **8-Methoxyadenosine** (or its triphosphorylated form incorporated into an oligonucleotide) to inhibit protein synthesis.

Materials:

- Rabbit reticulocyte lysate
- Amino acid mixture (minus methionine)
- ^{35}S -Methionine
- Template mRNA (e.g., luciferase mRNA)
- **8-Methoxyadenosine** compound
- Control inhibitor

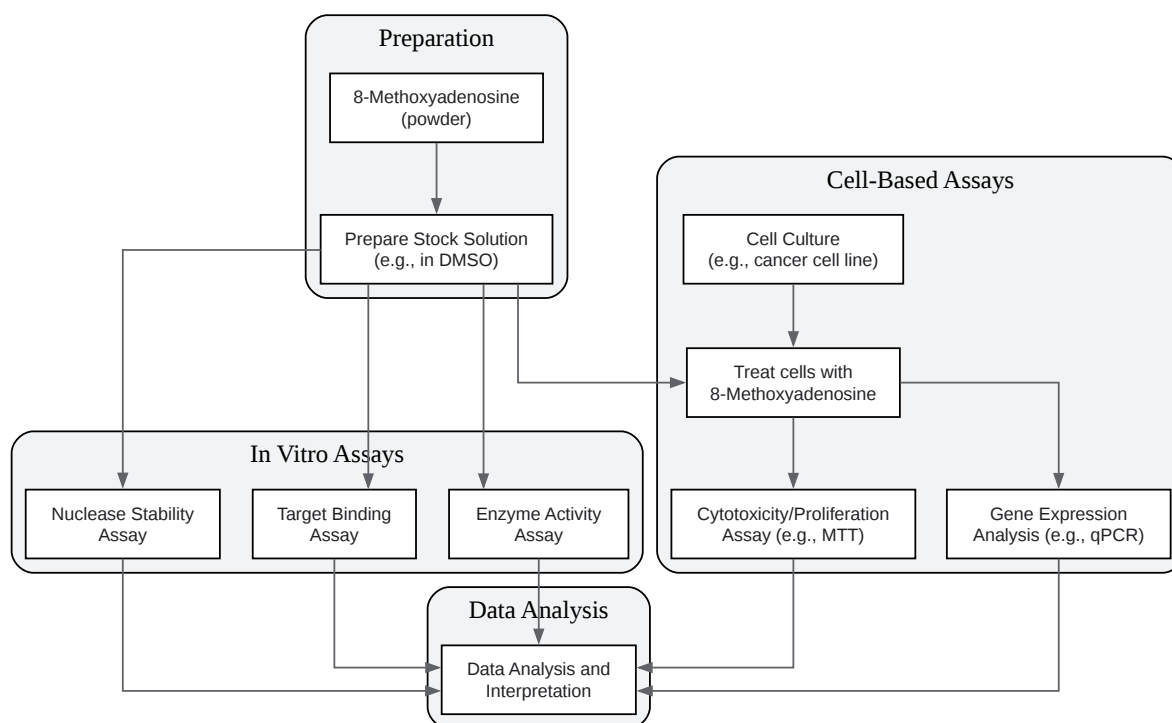
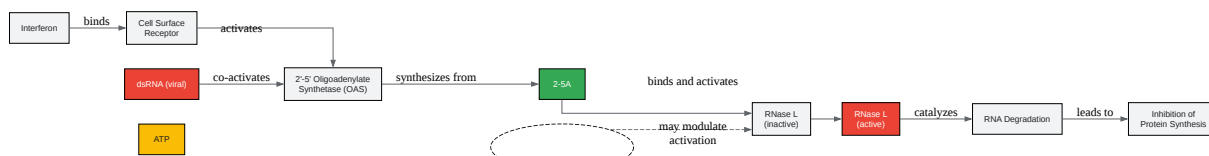
Procedure:

- Set up translation reactions containing rabbit reticulocyte lysate, amino acid mixture, ^{35}S -Methionine, and template mRNA.
- Add varying concentrations of the **8-Methoxyadenosine** compound or a control inhibitor.
- Incubate the reactions at 30°C for a specified time (e.g., 60 minutes).
- Stop the reactions and measure the incorporation of ^{35}S -Methionine into newly synthesized proteins, typically by trichloroacetic acid (TCA) precipitation followed by scintillation counting.

Potential Signaling Pathway and Experimental Workflow Diagrams

5.1. Representative Signaling Pathway: 2-5A/RNase L Pathway

8-substituted adenosine analogs have been shown to modulate the 2-5A/RNase L pathway, which is involved in the antiviral response. The following diagram illustrates this pathway.



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